

# Chrysophenine G: A Comprehensive Safety Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Chrysophenine

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety protocols and data for **Chrysophenine G** (also known as Direct Yellow 12), a widely used diazo stilbene dye. Adherence to these guidelines is crucial for ensuring a safe laboratory environment for all personnel.

## Chemical and Physical Properties

**Chrysophenine G** is an orange to dark orange solid powder.<sup>[1][2]</sup> A summary of its key physical and chemical properties is presented below.

Property	Value	References
CAS Number	2870-32-8	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C30H26N4Na2O8S2	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molar Mass	680.66 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Melting Point	>300°C	<a href="#">[6]</a> <a href="#">[7]</a>
Appearance	Orange to Dark Orange Solid Powder	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Solubility	Slightly soluble in DMSO, Methanol, and Water.	<a href="#">[6]</a> <a href="#">[8]</a>
Stability	Light Sensitive.	<a href="#">[6]</a> <a href="#">[8]</a>

## Hazard Identification and Classification

While some safety data sheets (SDS) do not classify **Chrysophenine G** as hazardous under the 2012 OSHA Hazard Communication Standard, others indicate potential hazards.[\[9\]](#) It is prudent to handle this chemical with care, recognizing the following potential risks:

- Eye Irritation: May cause serious eye irritation.[\[5\]](#)[\[8\]](#)
- Skin Irritation: Prolonged or repeated contact may lead to skin irritation in sensitive individuals.[\[5\]](#)
- Respiratory Irritation: Inhalation of dust may irritate the respiratory tract.[\[5\]](#)
- Ingestion: Harmful if swallowed, potentially causing gastrointestinal irritation with symptoms like nausea, vomiting, and diarrhea.[\[5\]](#)

One source mentions possible risks of irreversible effects, though this is not consistently reported.[\[5\]](#)

## Safe Handling and Storage Protocols

Proper handling and storage are paramount to minimizing exposure risks.

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[1\]](#)[\[4\]](#)[\[7\]](#)
- Keep away from heat, sources of ignition, and direct sunlight.[\[3\]](#)[\[4\]](#)
- Store apart from incompatible materials, such as strong oxidizing agents.[\[4\]](#)[\[10\]](#)

#### Handling:

- Ensure adequate ventilation and use in a chemical fume hood when possible.[\[1\]](#)[\[5\]](#)
- Avoid the formation and inhalation of dust.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[5\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Use non-sparking tools and ground all equipment containing the material.[\[1\]](#)[\[4\]](#)
- Empty containers may pose a fire risk and should be handled with care.[\[4\]](#)

## Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Chrysophenine G**:

PPE Type	Specification	References
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	<a href="#">[1]</a> <a href="#">[11]</a>
Skin Protection	Wear appropriate protective gloves (e.g., rubber or plastic) and impervious, fire/flamm-resistant clothing to prevent skin exposure.	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[11]</a>
Respiratory Protection	In case of insufficient ventilation or if exposure limits are exceeded, use a full-face respirator.	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[11]</a>

## Emergency Procedures and First Aid

Immediate and appropriate first aid is critical in the event of exposure.

### First-Aid Measures

Exposure Route	First-Aid Protocol	References
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, provide artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the chemical was inhaled.	[1]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation develops or persists.	[1][12]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[1][5][10]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[1]

## Accidental Release Measures

In the event of a spill, follow these procedures to ensure safe cleanup and containment.

Experimental Protocol for Spill Cleanup:

- Evacuate and Secure: Evacuate personnel from the immediate area and ensure adequate ventilation. Remove all sources of ignition.[1][11]
- Don PPE: Wear the appropriate personal protective equipment as outlined in Section 4.
- Containment: Prevent further spillage or leakage if it is safe to do so. Do not let the chemical enter drains.[1][10]
- Cleanup: For a dry spill, vacuum or sweep up the material and place it into a suitable, labeled disposal container. Avoid generating dust.[5][10]
- Disposal: Dispose of the collected material promptly in accordance with appropriate local, state, and federal laws and regulations.[1]



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### Spill Response Workflow

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
- Specific Hazards: None known.[9]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear for firefighting if necessary.[1][9]

## Toxicological and Ecological Information

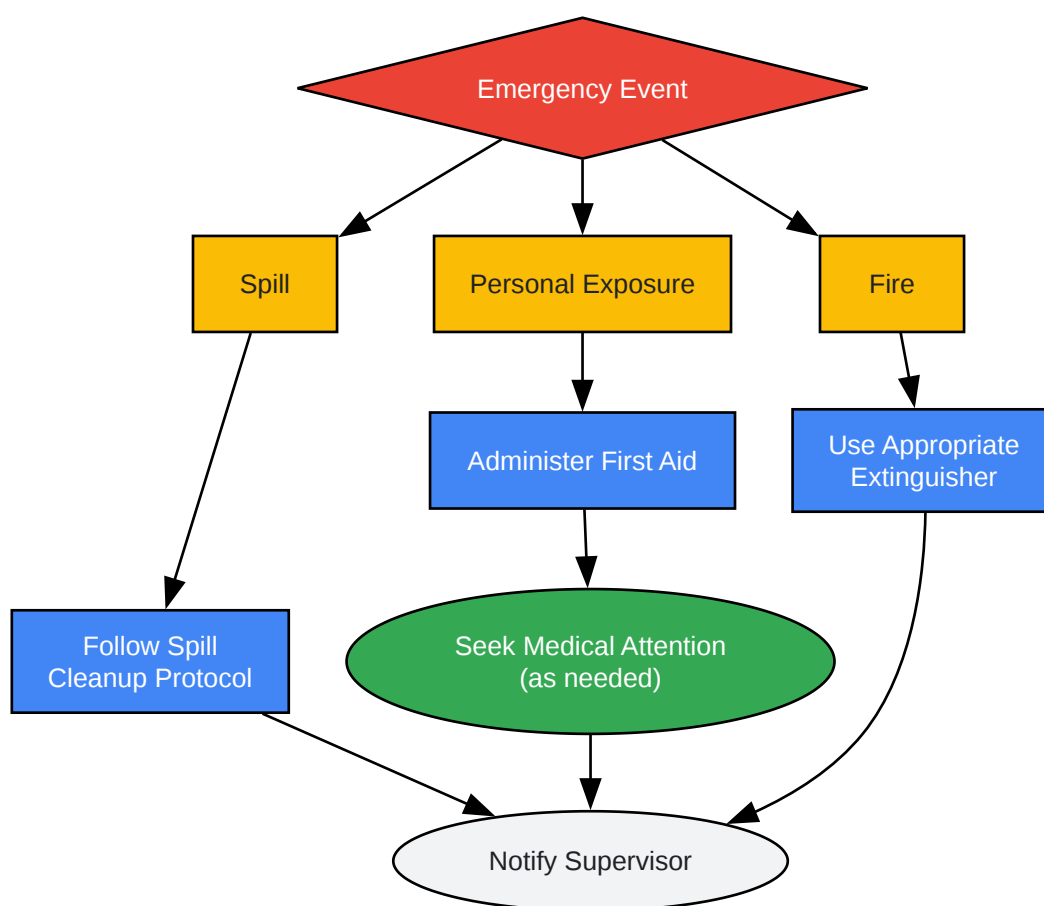
Detailed toxicological and ecotoxicological data for **Chrysophenine G** is largely unavailable in the provided search results. Most sources state "no data available" for acute toxicity, carcinogenicity, mutagenicity, and environmental fate.[1][10] Discharge into the environment should be avoided.[1]

## Disposal Considerations

Dispose of **Chrysophenine G** and its containers in accordance with all applicable local, state, and federal regulations. The material may be sent to a licensed chemical destruction plant or disposed of via controlled incineration with flue gas scrubbing.[1] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[1]

## Logical Relationships in Emergency Response

The following diagram illustrates the logical flow of actions in response to different types of laboratory emergencies involving **Chrysophenine G**.



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Emergency Response Logic

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